

synonyms for 1-Bromo-3-methoxypropanol in chemical literature

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Compound of Interest

Compound Name: 1-Bromo-3-methoxypropanol

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An In-depth Technical Guide to 1-Bromo-3-methoxypropane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of 1-Bromo-3-methoxypropane (CAS No. 36865-41-5), a versatile reagent in organic synthesis. The following sections detail its chemical synonyms, physical and chemical properties, and its role in various synthetic applications. It is important to note that the chemical name "**1-Bromo-3-methoxypropanol**" is not commonly found in chemical literature; the information herein pertains to the closely related and widely used compound, 1-Bromo-3-methoxypropane.

Synonyms in Chemical Literature

1-Bromo-3-methoxypropane is referenced in scientific literature and chemical databases under a variety of names. Understanding these synonyms is crucial for comprehensive literature searches and sourcing of the chemical.

- 3-BROMO-1-METHOXYPROPANE[1][2]
- 3-Bromopropyl methyl ether[1][2][3]
- 3-METHOXYPROPYLBROMIDE[1]

- 1-Methoxy-3-bromopropane[2][4]
- 3-methoxypropyl bromide[2][5][6]
- Propane, 1-bromo-3-methoxy-[2][6]
- gamma-methoxypropyl bromide[2]
- 3-bromo-methoxypropane[2]
- 3-bromopropylmethylether[2]
- 3-methoxy-1-bromopropane[2]
- 1,3-bromomethoxypropane[2][6]
- Ether, 3-bromopropyl methyl[2]
- 1-bromo-3-(methyloxy)propane[2]
- 1-bromanyl-3-methoxy-propane[2]

Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of 1-Bromo-3-methoxypropane, providing essential data for experimental design and safety considerations.

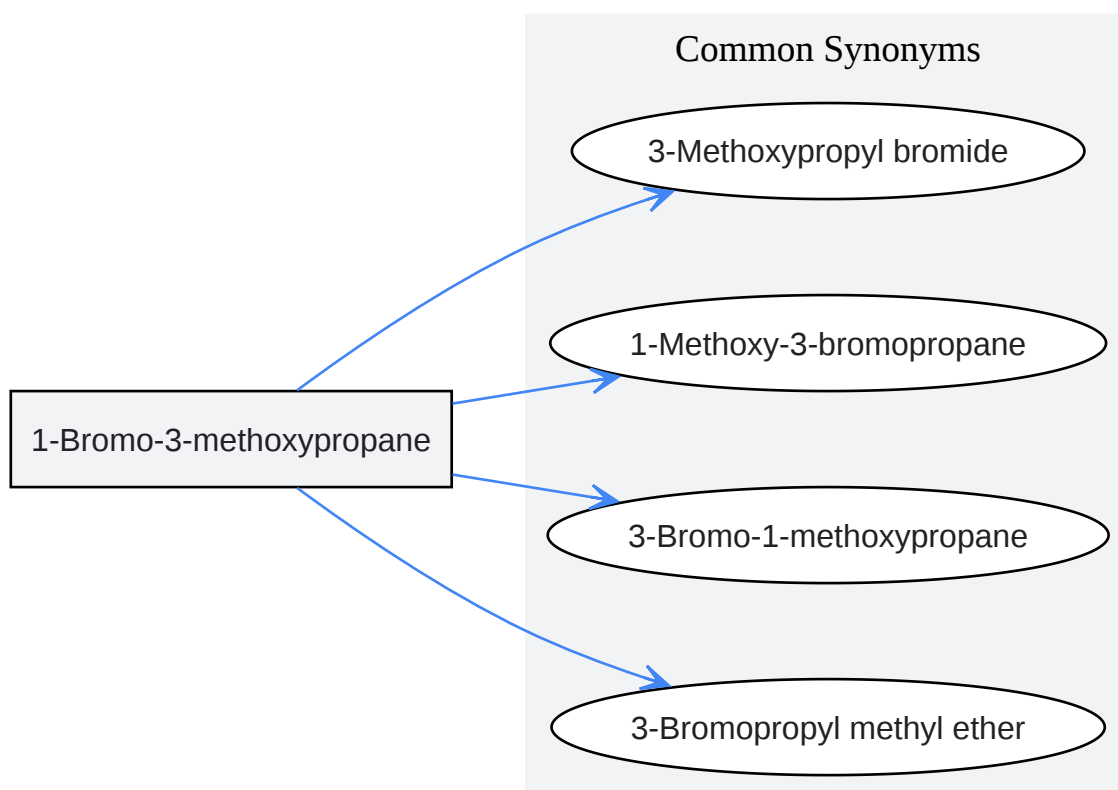
Property	Value	References
Molecular Formula	C4H9BrO	[2][7]
Molecular Weight	153.02 g/mol	[2][7]
CAS Number	36865-41-5	[1][2]
Appearance	Colorless to light yellow clear liquid	[1][8]
Boiling Point	121 °C at 1013 hPa / 132°C	[1]
Density	1.36 g/cm ³	[1]
Flash Point	43 °C	[9]
Vapor Pressure	6.6 hPa at 20 °C	[9]
pH	6-7 (in H2O)	[9]
Solubility	Sparingly soluble in water, soluble in organic solvents.	[8]

Applications in Organic Synthesis

1-Bromo-3-methoxypropane serves as a key intermediate in various organic syntheses, particularly in medicinal chemistry.[1] Its primary utility lies in its function as an alkylating agent, where the bromine atom acts as a leaving group, allowing for the introduction of the 3-methoxypropyl group onto other molecules.[1] This functionality is leveraged in the preparation of more complex molecules, including small drug molecules like brinzolamide.[1]

Logical Relationship of Synonyms

The following diagram illustrates the relationship between the primary IUPAC name and the various synonyms used in the chemical literature for 1-Bromo-3-methoxypropane.



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Synonym Relationship Diagram

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